

Tridecane-2-thiol: A Technical Guide to its Potential Applications in Materials Science

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Compound of Interest

Compound Name: Tridecane-2-thiol

Cat. No.: B14544143

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Abstract

Tridecane-2-thiol, a long-chain secondary alkanethiol, presents intriguing possibilities for advancements in materials science. While specific research on this isomer is limited, its molecular structure suggests a range of potential applications, drawing parallels from the well-documented properties of other long-chain alkanethiols. This technical guide consolidates the predicted characteristics, synthesis methodologies, and prospective applications of **Tridecane-2-thiol** in areas such as self-assembled monolayers (SAMs), nanoparticle functionalization, and polymer chemistry. Experimental protocols and quantitative data, extrapolated from related compounds, are provided to offer a foundational understanding for future research and development.

Introduction

Alkanethiols are a class of organic compounds containing a thiol (-SH) group attached to an alkyl chain. They are of significant interest in materials science due to the strong affinity of the sulfur atom for the surfaces of noble metals like gold, silver, and copper. This interaction facilitates the formation of highly ordered, self-assembled monolayers (SAMs), which can be used to tailor the surface properties of materials for a variety of applications.

Tridecane-2-thiol, with its 13-carbon backbone and the thiol group positioned on the second carbon, is a less-studied isomer of the more common primary alkanethiols. The placement of

the thiol group as a secondary thiol may influence the packing density and orientation of molecules in SAMs, potentially leading to unique surface properties. This guide explores these possibilities and provides a comprehensive overview of the potential of **Tridecane-2-thiol** in materials science.

Physicochemical Properties of Tridecane-2-thiol (Predicted)

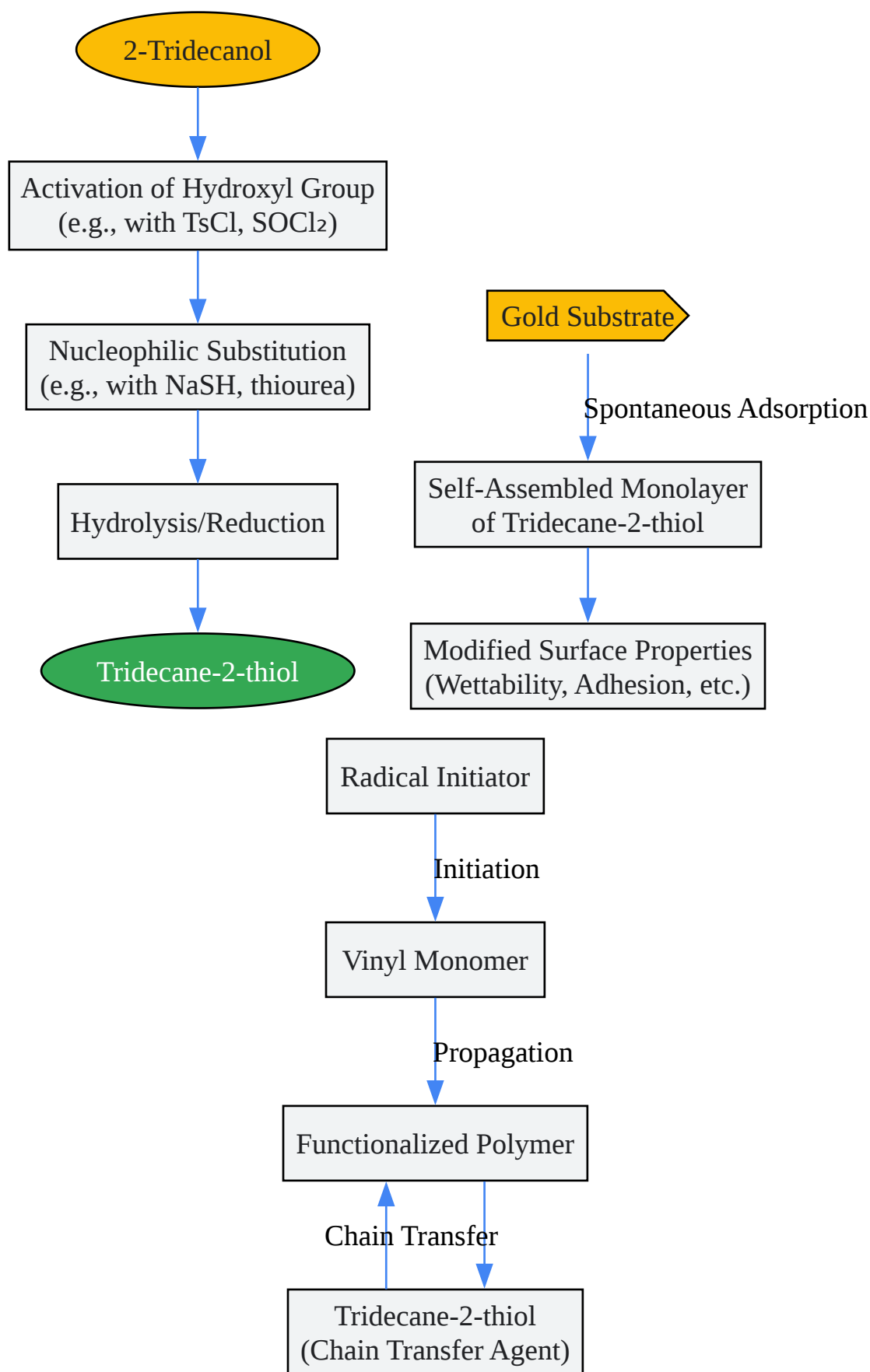
Quantitative data for **Tridecane-2-thiol** is not readily available. The following table summarizes the known properties of the closely related Tridecane-1-thiol, which can serve as a reasonable estimate.

Property	Value (for Tridecane-1-thiol)	Reference
Molecular Formula	C ₁₃ H ₂₈ S	[1]
Molecular Weight	216.43 g/mol	[1]
Appearance	Colorless liquid	Inferred
Boiling Point	~235 °C	Inferred from similar compounds
Density	~0.84 g/mL	Inferred from similar compounds
Solubility	Soluble in organic solvents (e.g., ethanol, acetone), insoluble in water.[2]	[2]

Synthesis of Tridecane-2-thiol

The synthesis of **Tridecane-2-thiol** can be approached through several established methods for creating secondary thiols. A common route involves the conversion of the corresponding alcohol, 2-tridecanol, to the thiol.

General Synthesis Workflow



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References

- 1. aablocks.com [aablocks.com]
- 2. Buy Tridecane-1,13-dithiol (EVT-14397107) | 152996-46-8 [evitachem.com]
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